

# Proper Disposal Procedures for AG1557 (Tyrphostin AG-1557)

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## Compound of Interest

Compound Name: AG1557

Cat. No.: B1674302

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For immediate safety and logistical guidance, researchers, scientists, and drug development professionals must adhere to the following procedures for the proper disposal of **AG1557**, also known as Tyrphostin AG-1557 (CAS Number: 189290-58-2). This guidance is intended to supplement, not replace, institutional and regulatory protocols. Always consult your institution's Environmental Health and Safety (EHS) department for specific requirements.

## Waste Identification and Classification

**AG1557**, with the chemical name N-(3-iodophenyl)-6,7-dimethoxy-4-quinazolinamine, should be treated as a hazardous chemical waste. Due to its nature as a bioactive compound (an inhibitor of the epidermal growth factor receptor (EGFR) tyrosine kinase), it requires careful handling and disposal to prevent environmental contamination and potential biological effects.

## Disposal Protocol

The disposal of **AG1557** must be conducted in accordance with all applicable federal, state, and local regulations. The following is a step-by-step guide for the proper disposal of this compound:

- Segregation: Do not mix **AG1557** waste with other chemical waste streams unless explicitly approved by your institution's EHS department. It should be collected and stored in a dedicated, properly labeled hazardous waste container.
- Containerization:

- Use a chemically compatible and leak-proof container for collecting **AG1557** waste. The original product container is often suitable for this purpose.
- Ensure the container is in good condition with a secure screw-top cap.
- The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**AG1557** (Tyrphostin AG-1557)" and the CAS number "189290-58-2".
- Waste Accumulation:
  - Store the waste container in a designated satellite accumulation area within the laboratory.
  - Keep the container closed at all times, except when adding waste.
  - It is advisable to store the container in secondary containment to prevent spills.
- Disposal Request:
  - Once the container is full or the waste is no longer being generated, arrange for its disposal through your institution's hazardous waste management program.
  - Follow your institution's specific procedures for requesting a hazardous waste pickup. This typically involves submitting an online form or contacting the EHS office directly.
- Empty Containers:
  - Empty containers that once held **AG1557** should be managed as hazardous waste.
  - Do not rinse the container into the sink. If rinsing is required for other purposes, the rinsate must be collected and disposed of as hazardous waste.

## Experimental Protocol for Waste Handling

While no specific experimental protocols for the disposal of **AG1557** were found, a general protocol for handling potent chemical compounds in a laboratory setting should be followed. This includes:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling **AG1557** and its waste.
- **Ventilation:** Handle the compound and its waste in a well-ventilated area, preferably within a chemical fume hood.
- **Spill Management:** In the event of a spill, follow your laboratory's established spill cleanup procedures for potent compounds. This generally involves absorbing the material with an inert absorbent, collecting the contaminated material in a sealed container, and disposing of it as hazardous waste.

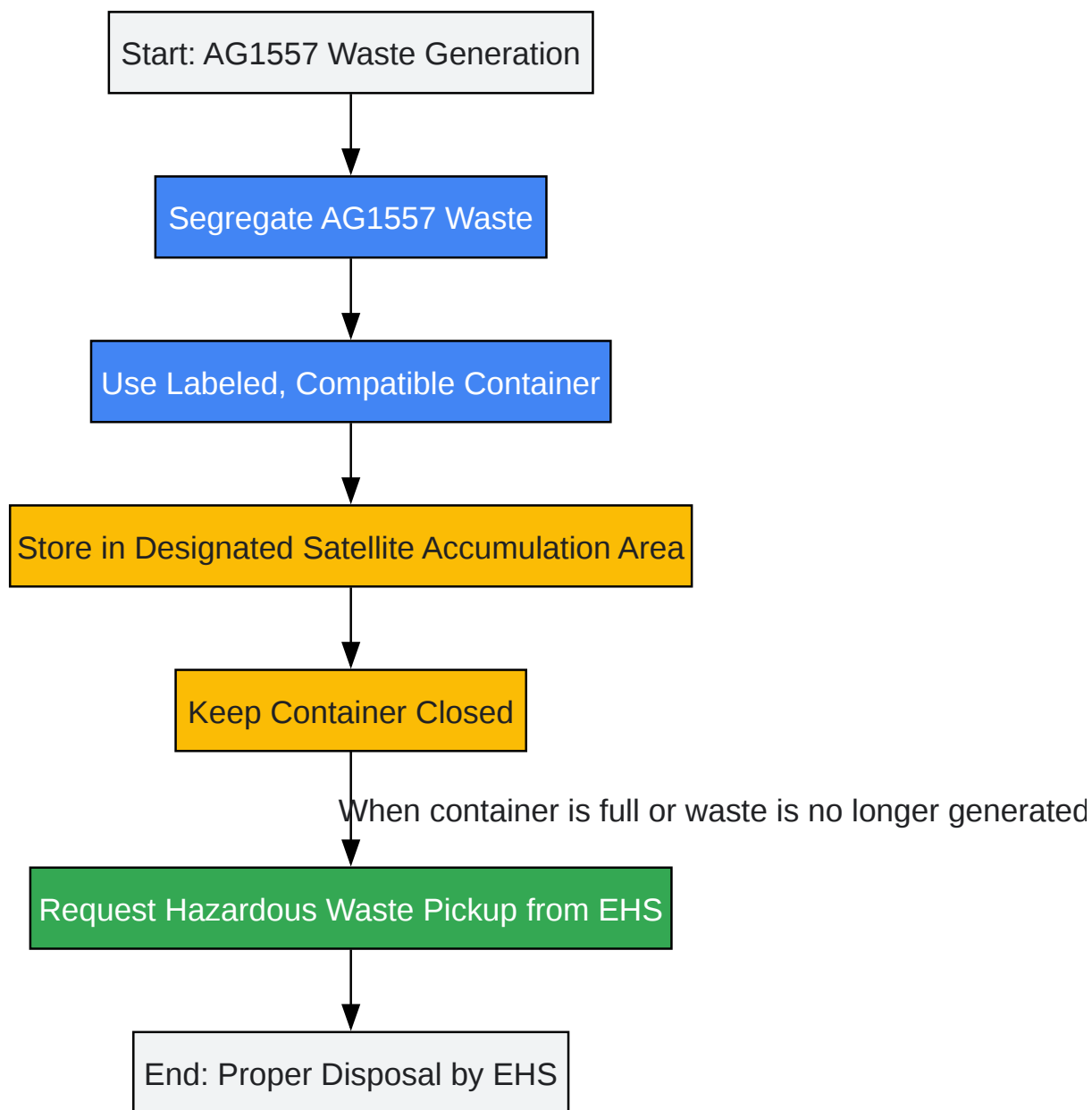
## Quantitative Data Summary

No specific quantitative data regarding disposal limits or concentrations for **AG1557** were found in the available resources. All quantities of **AG1557** waste should be considered hazardous and disposed of accordingly.

Parameter	Value
Chemical Name	N-(3-iodophenyl)-6,7-dimethoxy-4-quinazolinamine
Synonym	Tyrphostin AG-1557
CAS Number	189290-58-2
Waste Classification	Hazardous Chemical Waste

## AG1557 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **AG1557**.



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Caption: Logical workflow for the proper disposal of **AG1557**.

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